

A Comparative Guide to the Structure-Activity Relationship of Substituted Dinitrophenols

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Compound of Interest

Compound Name: *Dinoterb*

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Substituted dinitrophenols are a class of synthetic chemical compounds with a range of biological activities, primarily recognized for their ability to uncouple mitochondrial oxidative phosphorylation. This guide provides a comparative analysis of their structural features and corresponding activities, supported by experimental data and detailed methodologies.

Introduction to Dinitrophenols and Their Mechanism of Action

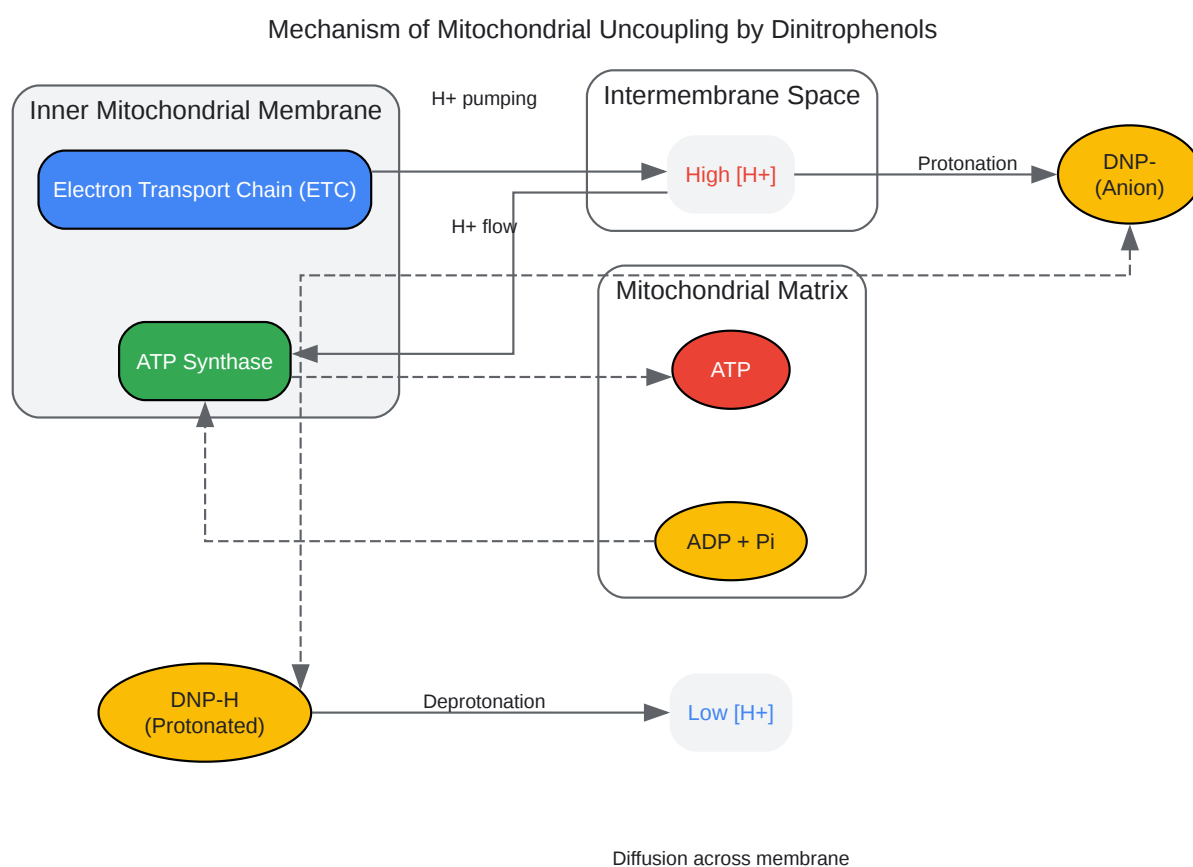
2,4-Dinitrophenol (DNP) is the most well-known compound in this class.^[1] Historically, it was used for various industrial purposes, including the manufacturing of dyes and wood preservatives, and as a pesticide and herbicide.^{[1][2]} In the 1930s, it gained notoriety as a weight-loss drug due to its profound effect on metabolic rate.^[1] However, its use was discontinued due to a narrow therapeutic window and severe toxicity.^[1]

The primary mechanism of action for dinitrophenols is the uncoupling of oxidative phosphorylation.^{[1][2]} In normal cellular respiration, the electron transport chain pumps protons across the inner mitochondrial membrane, creating a proton gradient. This gradient drives the synthesis of ATP via ATP synthase.^{[1][3]} Dinitrophenols, being lipophilic weak acids, act as protonophores, shuttling protons back across the inner mitochondrial membrane and dissipating the proton gradient as heat.^{[1][2][3]} This uncoupling of electron transport from ATP

synthesis leads to an increase in oxygen consumption and metabolic rate as the body tries to compensate for the reduced ATP production.[1]

Visualization of the Uncoupling Mechanism

The following diagram illustrates the mechanism of mitochondrial uncoupling by dinitrophenols.



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Caption: Dinitrophenols disrupt ATP synthesis by transporting protons across the inner mitochondrial membrane.

Structure-Activity Relationship (SAR)

The biological activity of substituted dinitrophenols is highly dependent on their chemical structure. Key structural features influencing their activity include:

- **Lipophilicity:** The ability of the compound to partition into the mitochondrial membrane is crucial for its uncoupling activity. Increased lipophilicity generally leads to greater potency.
- **Acidity (pKa):** The pKa of the phenolic hydroxyl group influences the proton-carrying capacity of the molecule. An optimal pKa allows for efficient protonation in the acidic intermembrane space and deprotonation in the more alkaline mitochondrial matrix.
- **Position and Nature of Substituents:** The type and position of substituent groups on the phenyl ring significantly impact both the lipophilicity and pKa of the molecule, thereby modulating its uncoupling efficacy and other biological activities. For instance, the toxicity of dinitrophenols to *Chlorella vulgaris* follows the order: para-dinitrophenols > meta-dinitrophenols > ortho-dinitrophenols.[\[4\]](#)

Quantitative Comparison of Substituted Dinitrophenols

The following table summarizes the toxicity of various substituted dinitrophenols against the ciliate *Tetrahymena pyriformis*, providing a quantitative measure of their biological impact.

| Compound | Substituents | IGC50 (-log(mol/L)) [5] |
|-----------------------|------------------|---|
| 2,3-Dinitrophenol | 2,3-dinitro | 0.46 |
| 2,4-Dinitrophenol | 2,4-dinitro | Not specified |
| 2,5-Dinitrophenol | 2,5-dinitro | Not specified |
| 2,6-Dinitrophenol | 2,6-dinitro | 0.54 |
| 3,4-Dinitrophenol | 3,4-dinitro | 0.27 |
| 3,5-Dinitrophenol | 3,5-dinitro | Not specified |
| 2-Amino-4-nitrophenol | 2-amino, 4-nitro | 0.48 |

IGC50: 50% inhibition growth concentration.

In isolated rat liver mitochondria, the effective concentrations for uncoupling were found to be 20, 30, 40, 40, 100, and 100 μM for 3,5-, 2,4-, 2,3-, 3,4-, 2,5-, and 2,6-dinitrophenol, respectively.^[6]

Other Biological Activities

Beyond mitochondrial uncoupling, substituted dinitrophenols exhibit a range of other biological effects:

- **Herbicidal Activity:** Many dinitrophenol derivatives have been used as herbicides.^[2] Their mechanism of action in plants also involves the disruption of energy metabolism.
- **Antimicrobial Activity:** Some dinitrophenol derivatives have shown antimicrobial properties. For instance, 2,4-dinitrophenol can inhibit efflux pumps in multidrug-resistant bacteria, potentially restoring antibiotic susceptibility.^{[7][8]}

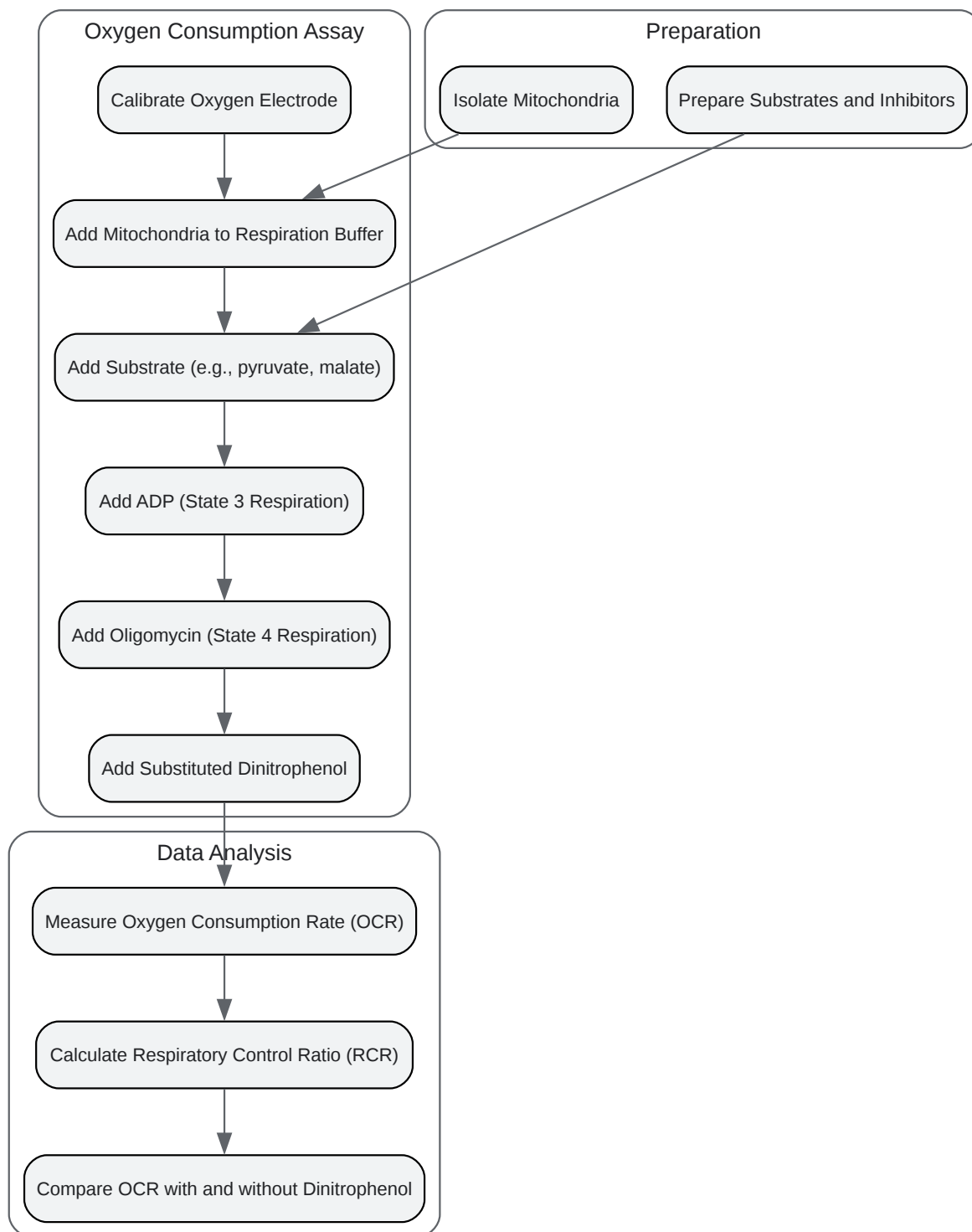
Experimental Protocols

Measurement of Mitochondrial Oxygen Consumption

This protocol outlines the determination of mitochondrial oxygen consumption, a key indicator of uncoupling activity.

Workflow for Assessing Mitochondrial Uncoupling Activity

Workflow for Assessing Mitochondrial Uncoupling Activity

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References

- 1. 2,4-Dinitrophenol - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. droracle.ai [droracle.ai]
- 4. Quantitative Structure-Activity Relationship (QSAR) Studies on the Toxic Effects of Nitroaromatic Compounds (NACs): A Systematic Review - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. atsdr.cdc.gov [atsdr.cdc.gov]
- 7. biorxiv.org [biorxiv.org]
- 8. researchgate.net [researchgate.net]
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